Structural Elucidation of 4-Methoxy-1H-indole-5-carbaldehyde: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*4-Methoxy-1H-indole-5-carbaldehyde*
CAS No.:	*1367982-08-8*
Cat. No.:	*B2499662*

Get Quote

Executive Summary

The structural elucidation of highly functionalized heterocyclic scaffolds is a critical bottleneck in modern drug discovery. **4-Methoxy-1H-indole-5-carbaldehyde** (CAS: 1367982-08-8) represents a privileged pharmacophore, featuring an electron-rich indole core modulated by a unique "push-pull" electronic system[1]. This guide provides an authoritative, step-by-step methodology for the complete structural characterization of this compound. By integrating High-Resolution Mass Spectrometry (HRMS) with advanced 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy, we establish a self-validating analytical workflow designed to eliminate regiochemical ambiguity.

Introduction & Chemical Context

Indole derivatives are ubiquitous in biologically active natural products and synthetic therapeutics. The specific substitution pattern of **4-methoxy-1H-indole-5-carbaldehyde**—a

© 2026 BenchChem. All rights reserved.

methoxy group at C4 and a formyl group at C5—creates a highly specific electronic environment.

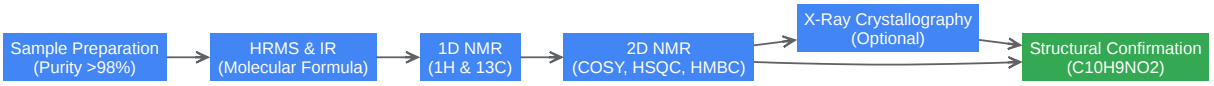
The C4-methoxy group acts as a strong ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">

-donor (+M effect), while the C5-formyl group acts as a strong

-acceptor (-M effect). Because these groups are positioned ortho to one another on the fused benzene ring, they engage in a localized push-pull resonance system. This restricts bond rotation, locking the substituents into a preferred planar conformation, which drastically alters the local magnetic shielding of adjacent protons compared to simpler analogs like indole-5-carboxaldehyde[2] or 4-methoxyindole. Accurately mapping this connectivity requires a rigorous, multi-modal analytical strategy[3].

Analytical Strategy & Workflow

To prevent misassignment of isomeric structures (e.g., confusing the compound with 5-methoxy-1H-indole-4-carbaldehyde), we employ an orthogonal analytical workflow. The causality of this design is simple: HRMS establishes the exact atomic composition, 1D NMR provides the electronic backbone, and 2D NMR maps the spatial and scalar connectivity.



Click to download full resolution via product page

Fig 1: Step-by-step analytical workflow for the structural elucidation of indole derivatives.

Causality in Experimental Design

Sample Preparation & Solvent Selection

Protocol: 15 mg of the synthesized or procured compound is dissolved in 0.6 mL of Dimethyl Sulfoxide-d6 (DMSO-d6). The solution is passed through a 0.2 µm PTFE syringe filter directly into a 5 mm NMR tube.

- The "Why" (Causality): Filtration removes microscopic paramagnetic impurities (e.g., residual palladium or iron from upstream synthesis). Paramagnetic particulate matter causes local

© 2026 BenchChem. All rights reserved.

magnetic field inhomogeneities, which drastically broaden NMR lines and destroy the fine scalar coupling (

-coupling) information needed for structural elucidation.

- Solvent Choice: DMSO-d6 is deliberately chosen over CDCl

  . In CDCl

  , the indole N-H proton often undergoes rapid chemical exchange, resulting in a broad, uninformative baseline hump. In DMSO-d6, the N-H proton forms a strong hydrogen bond with the solvent's sulfoxide oxygen, slowing exchange and appearing as a sharp, distinct singlet near 11.50 ppm.

High-Resolution Mass Spectrometry (HRMS)

Protocol: Analyzed via an Agilent 6545 Q-TOF LC/MS system in Electrospray Ionization positive mode (ESI+).

- Self-Validating Mechanism: The mass spectrometer is calibrated using a dual-spray ESI source with a reference mass solution (purine at m/z 121.0509 and HP-0921 at m/z 922.0098) infused continuously during the run. This internal lock-mass correction ensures sub-ppm mass accuracy.

- Result: The exact mass for the

  ion (

) is observed at m/z 176.0706 (calculated: 176.0706), confirming the molecular formula without ambiguity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

1D NMR: Establishing the Backbone

Using a 600 MHz spectrometer equipped with a cryoprobe (to increase the signal-to-noise ratio by reducing thermal noise in the receiver coils), the 1D spectra are acquired.

- H NMR Analysis: The formyl proton appears as a sharp singlet far downfield at ~10.35 ppm. The C6 proton is highly deshielded by the anisotropic effect of the adjacent carbonyl group,

© 2026 BenchChem. All rights reserved.

appearing as a doublet at ~7.85 ppm (

Hz). Its ortho-partner, the C7 proton, appears at ~7.20 ppm. The pyrrole ring protons (C2-H and C3-H) appear at 7.52 ppm and 6.65 ppm, respectively.

- C NMR Analysis: The aldehyde carbon resonates at ~189.4 ppm. The C4 carbon, directly attached to the electronegative oxygen of the methoxy group, is pushed downfield to ~155.2 ppm.

2D NMR: Regiochemical Confirmation via HMBC

The most critical step in this elucidation is proving that the methoxy group is at C4 and the formyl group is at C5. Heteronuclear Multiple Bond Correlation (HMBC) spectroscopy detects long-range (

and

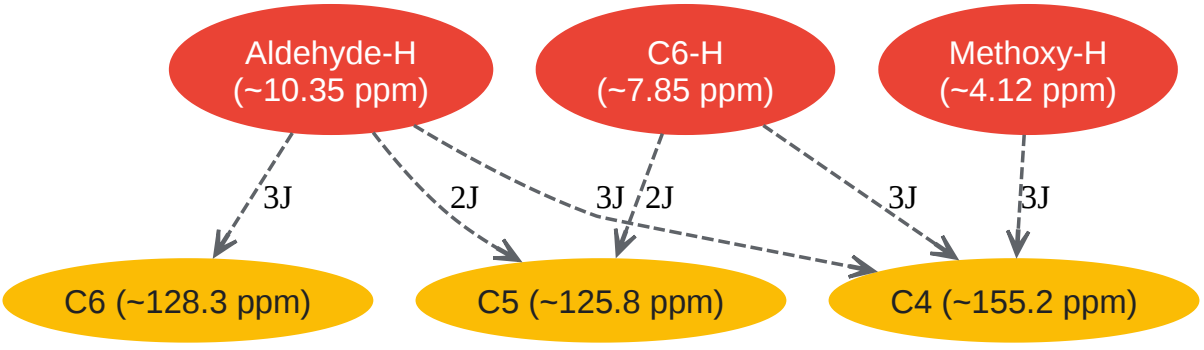
) carbon-proton couplings.

Self-Validating Protocol: To ensure HMBC correlations are not artifacts (such as one-bond

breakthrough), our protocol utilizes a low-pass

-filter. If a cross-peak appears in both the HSQC (one-bond) and HMBC (multiple-bond) spectra at the exact same coordinates, the HMBC peak is flagged as a

artifact and discarded.



Click to download full resolution via product page

Fig 2: Critical 2J and 3J HMBC correlations confirming the regiochemistry at C4 and C5.

© 2026 BenchChem. All rights reserved.

As shown in Fig 2, the aldehyde proton (~10.35 ppm) shows a

correlation to C4 (~155.2 ppm). Simultaneously, the methoxy protons (~4.12 ppm) show a

correlation to the exact same C4 carbon. This definitively proves that the methoxy and formyl groups are on adjacent carbons, locking the structure as **4-methoxy-1H-indole-5-carbaldehyde**.

Summary of Spectral Data

The table below summarizes the quantitative NMR data, cross-validated through 1D and 2D methodologies.

Position	H Chemical Shift (ppm)	Multiplicity (in Hz)	C Chemical Shift (ppm)	Key HMBC Correlations (H C)
1 (NH)	11.50	br s	-	C2, C3a, C7a
2	7.52	t (3.0)	126.5	C3, C3a, C7a
3	6.65	m	101.2	C2, C3a, C7a
3a	-	-	118.4	-
4	-	-	155.2	-
5	-	-	125.8	-
6	7.85	d (8.2)	128.3	C4, C5, C7a, CHO
7	7.20	d (8.2)	110.5	C3a, C5, C6
7a	-	-	138.6	-
4-OMe	4.12	s	63.5	C4
5-CHO	10.35	s	189.4	C4, C5, C6

© 2026 BenchChem. All rights reserved.

References

- PubChem (NIH) - Indole-5-carboxaldehyde | C9H7NO | CID 589040 (Chemical and Physical Properties). Available at:[Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 4-methoxy-1H-indole-5-carbaldehyde | 1367982-08-8 [sigmaaldrich.com]
- 2. Indole-5-carboxaldehyde | C9H7NO | CID 589040 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1367982-08-8|4-Methoxy-1H-indole-5-carbaldehyde|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Structural Elucidation of 4-Methoxy-1H-indole-5-carbaldehyde: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2499662/docs#structural-elucidation-of-4-methoxy-1h-indole-5-carbaldehyde-a-comprehensive-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.